

Crystalline Structure of 3-Sulfobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Sulfobenzoic acid

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Abstract

This technical guide provides a comprehensive overview of the current knowledge regarding the crystalline structure of **3-Sulfobenzoic acid** ($C_7H_6O_5S$). Despite its importance as a chemical intermediate, a complete, publicly available crystal structure determination for **3-Sulfobenzoic acid** remains elusive in the reviewed literature. This document summarizes the available physicochemical properties and presents a detailed analysis of the crystal structure of a close derivative, silver 3-sulfobenzoate, to offer insights into the potential molecular arrangement and intermolecular interactions of the parent acid. Furthermore, this guide outlines established synthesis and crystallization methodologies relevant to obtaining solid-state forms of **3-Sulfobenzoic acid** and its salts.

Introduction

3-Sulfobenzoic acid, also known as m-sulfobenzoic acid, is an aromatic sulfonic acid featuring both a carboxylic acid and a sulfonic acid functional group.^[1] This dual functionality imparts high polarity and water solubility, making it a versatile building block in the synthesis of dyes, pharmaceuticals, and other functional organic materials.^{[1][2]} Understanding the crystalline structure is paramount for controlling solid-state properties such as solubility, stability, and bioavailability, which are critical in drug development and materials science. This guide aims to consolidate the existing, albeit limited, structural information and provide a framework for future crystallographic studies.

Physicochemical Properties

3-Sulfobenzoic acid is typically a white to off-white crystalline powder.^{[1][2]} It is highly soluble in water due to the presence of the polar sulfonic acid and carboxylic acid groups, which readily form hydrogen bonds.^[2]

Table 1: General Physicochemical Properties of **3-Sulfobenzoic Acid**

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₅ S	^{[1][3]}
Molecular Weight	202.19 g/mol	^[3]
Appearance	White to off-white crystalline powder	^{[1][2]}
Solubility in Water	High	^[2]

Crystalline Structure Analysis

A definitive crystal structure of **3-Sulfobenzoic acid**, including its crystal system and unit cell parameters, is not publicly available in the Cambridge Structural Database (CSD) or other reviewed crystallographic databases. However, a study on the low-temperature triclinic crystal structure of silver 3-sulfobenzoate provides valuable insights into the molecular conformation and potential intermolecular interactions.

Crystal Structure of Silver 3-Sulfobenzoate

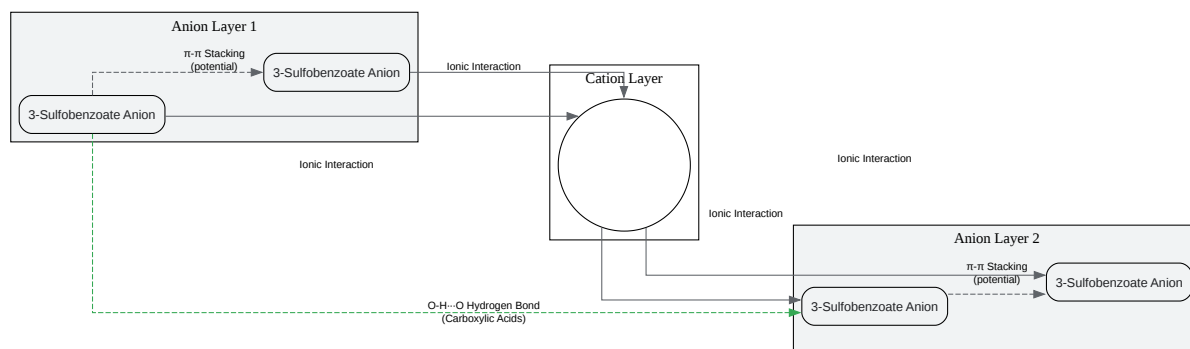
A study of silver 3-sulfobenzoate revealed a reversible phase transition from a monoclinic to a triclinic system at low temperatures.^[4] The analysis of the triclinic structure at 100 K provides precise measurements of bond lengths within the 3-sulfobenzoate anion.

Table 2: Selected Bond Lengths in Silver 3-Sulfobenzoate at 100 K

Bond	Bond Length (Å)
C-O (protonated)	1.311 (3) - 1.312 (3)
C=O (unprotonated)	1.231 (3) - 1.232 (3)

Data extracted from the study on the low-temperature triclinic crystal structure of silver **3-sulfobenzoic acid**.^[4]

The crystal packing of silver 3-sulfobenzoate is characterized by double layers of the 3-sulfobenzoate anions with silver ions situated between these layers.^[4] A significant feature of the packing is the presence of O—H...O hydrogen bonds connecting the carboxylic acid groups of adjacent anions.^[4]



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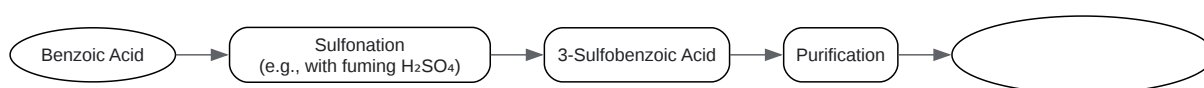
Fig. 1: Intermolecular interactions in silver 3-sulfobenzoate.

Experimental Protocols

While a specific protocol for the single-crystal growth of **3-Sulfobenzoic acid** is not detailed in the literature, general methods for its synthesis and purification by crystallization are well-established.

Synthesis of 3-Sulfobenzoic Acid

A common synthetic route involves the sulfonation of benzoic acid.



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*Fig. 2: General synthesis workflow for **3-Sulfobenzoic acid**.*

Crystallization Protocol

Recrystallization from a suitable solvent is the primary method for purifying **3-Sulfobenzoic acid** and obtaining crystals. Given its high solubility in water, an aqueous solution is a logical starting point.

General Recrystallization Procedure:

- **Dissolution:** Dissolve the crude **3-Sulfobenzoic acid** in a minimum amount of hot solvent (e.g., deionized water).
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration to remove them.
- **Cooling:** Allow the solution to cool slowly to room temperature. Further cooling in an ice bath can promote crystallization.
- **Crystal Collection:** Collect the formed crystals by filtration (e.g., using a Büchner funnel).

- Washing: Wash the crystals with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: Dry the crystals under vacuum or in a desiccator.

For single-crystal growth suitable for X-ray diffraction, slow evaporation of a saturated solution at a constant temperature is a recommended technique to explore.

Conclusion and Future Outlook

This technical guide has summarized the currently available information on the crystalline structure of **3-Sulfobenzoic acid**. While a definitive crystal structure of the free acid is yet to be reported in the public domain, the analysis of its silver salt provides valuable structural analogies. The provided synthesis and crystallization protocols offer a starting point for researchers aiming to produce high-quality crystalline material for further solid-state characterization. The determination of the crystal structure of **3-Sulfobenzoic acid** through single-crystal X-ray diffraction is a critical next step to fully understand its solid-state behavior and to enable structure-based design in its various applications, particularly in the pharmaceutical industry.

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